

An In-depth Technical Guide to the Safe Handling of 4-Iodobenzyl Alcohol

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Compound of Interest

Compound Name: 4-Iodobenzyl alcohol

Cat. No.: B097238

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-iodobenzyl alcohol** (CAS No: 18282-51-4), a compound frequently utilized in chemical synthesis and drug development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential exposure risks.

Hazard Identification and Classification

4-iodobenzyl alcohol is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on available safety data sheets, the compound presents the following hazards:

- Acute Toxicity (Oral): Harmful if swallowed.[1][2]
- Skin Irritation: Causes skin irritation.[1][2]
- Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2][3]

The signal word for this chemical is Warning.[1][2][4][5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-iodobenzyl alcohol** is presented in Table 1. This information is essential for proper storage and handling.

Property	Value	Reference
Molecular Formula	C7H7IO	[1][6]
Molecular Weight	234.03 g/mol	[3][4][6]
Appearance	White to pale cream solid (crystals or powder)	[1][2][7]
Melting Point	72-77 °C (lit.)	[4][5][7][8][9]
Boiling Point	No information available	[1]
Flash Point	No information available	[1]
Solubility	Sparingly soluble in water	[10]
Odor	No information available	[1][2]

Exposure Controls and Personal Protection

To minimize exposure to **4-iodobenzyl alcohol**, the following engineering controls and personal protective equipment (PPE) are mandatory.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [1][2]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation. [1][11]

Personal Protective Equipment (PPE)

PPE Type	Specification	Reference
Eye/Face Protection	Chemical safety goggles or face shield (European Standard EN 166).	[1] [12]
Hand Protection	Protective gloves (e.g., nitrile rubber).	[1] [4] [5]
Skin and Body Protection	Long-sleeved laboratory coat.	[1]
Respiratory Protection	For large-scale operations or in case of emergency, use a NIOSH/MSHA or European Standard EN 136 approved respirator. Under normal laboratory use with adequate ventilation, respiratory protection may not be required.	[1]

Safe Handling and Storage

Proper handling and storage procedures are critical to preventing accidents and maintaining the integrity of the compound.

Handling

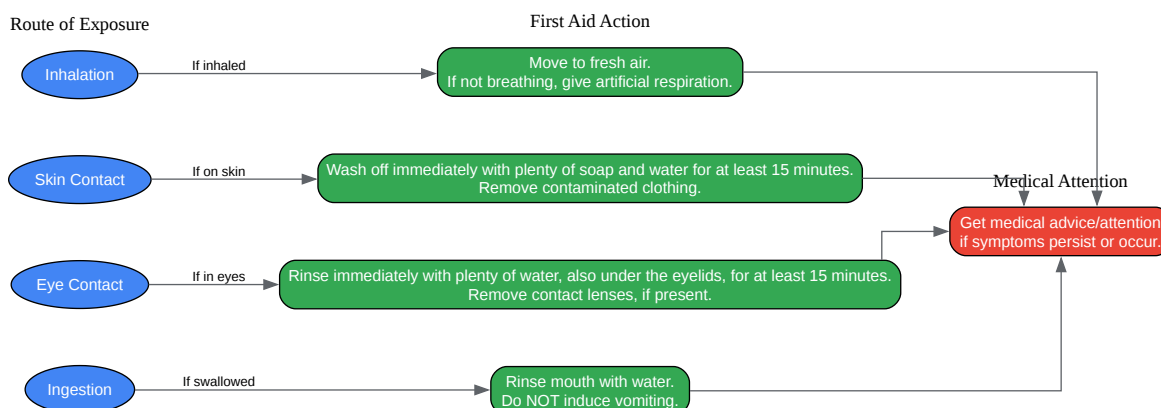
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not ingest or inhale dust.[\[2\]](#)
- Avoid dust formation.[\[2\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2]
- Protect from light, as the material is light-sensitive.[2]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2]

First Aid Measures

In the event of exposure to **4-iodobenzyl alcohol**, immediate first aid is crucial. The following diagram outlines the appropriate response for different routes of exposure.



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First aid procedures for 4-iodobenzyl alcohol exposure.

Accidental Release Measures

In the case of a spill, immediate and appropriate action must be taken to contain and clean up the material safely.

Personal Precautions

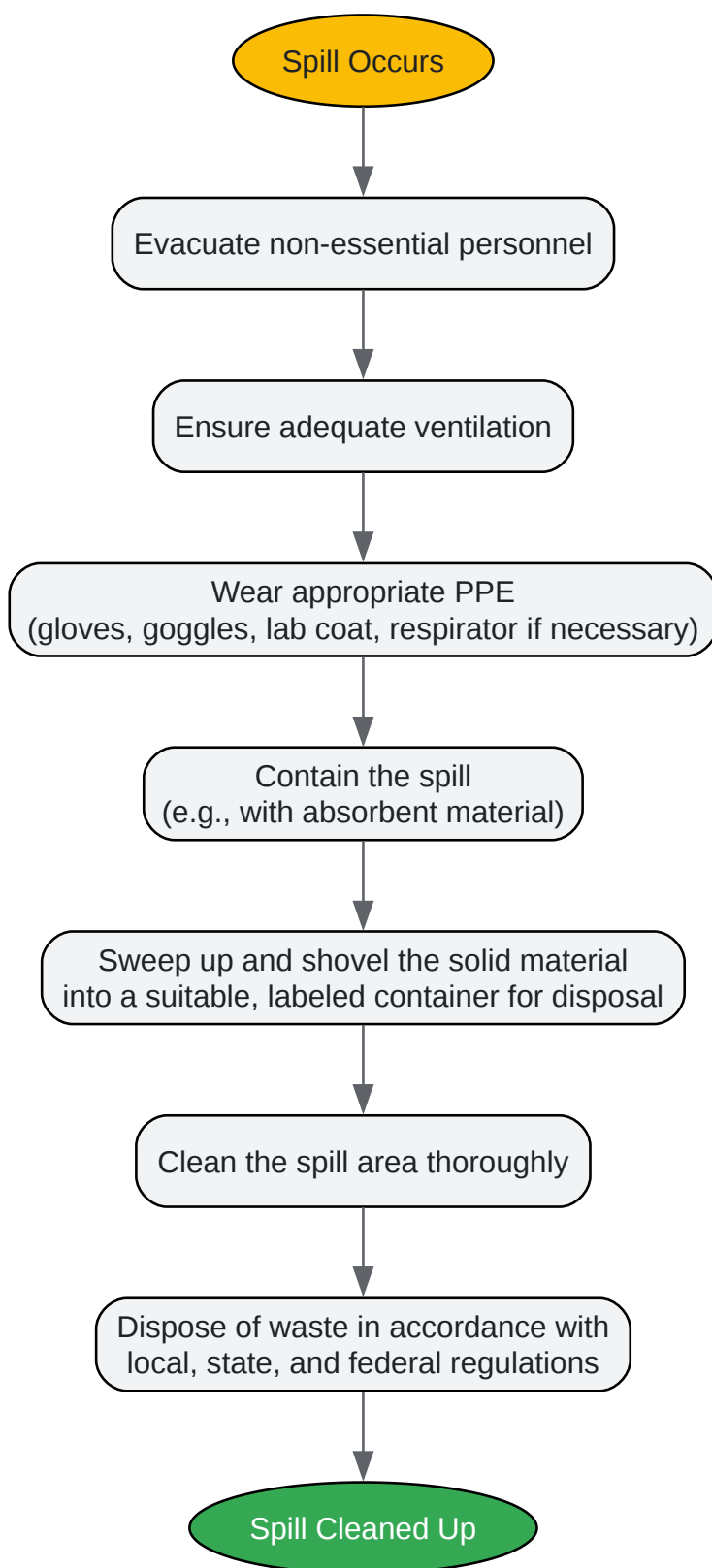
- Ensure adequate ventilation.
- Use personal protective equipment as required.[\[2\]](#)
- Avoid dust formation.[\[2\]](#)

Environmental Precautions

- Prevent the substance from entering drains or the environment.

Methods for Containment and Clean-up

The following flowchart details the steps for handling a spill of **4-iodobenzyl alcohol**.



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Flowchart for handling a 4-iodobenzyl alcohol spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.^[2]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen iodide.^{[1][2]}
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.^[2]

Toxicological Information

While specific quantitative toxicity data such as LD₅₀ (median lethal dose) is not readily available in the provided search results, the classification "Harmful if swallowed" indicates a significant hazard upon ingestion.^{[1][2]} The substance is also known to cause skin, eye, and respiratory irritation.^{[1][2][3]}

Experimental Protocols for Safety Data Determination

For a comprehensive understanding of a chemical's hazard profile, experimental determination of toxicological and physical hazard data is essential. While specific protocols for **4-iodobenzyl alcohol** were not found, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed.

Acute Oral Toxicity (OECD TG 423)

This method involves the administration of the test substance to fasted animals in a stepwise procedure. The starting dose is selected from one of four fixed levels. The outcome of the test is the observation of either mortality or evident toxicity at one of the dose levels, which then allows for classification of the substance.

Flash Point Determination (e.g., ASTM D93, Pensky-Martens Closed Cup Tester)

The flash point is determined by heating the sample in a closed cup and introducing an ignition source at regular temperature intervals. The lowest temperature at which the vapors of the substance ignite is recorded as the flash point. For solids, a solvent is typically used to create a solution for testing.

Disposal Considerations

Dispose of **4-iodobenzyl alcohol** and its containers in accordance with all applicable local, state, and federal regulations.^[2] Do not allow the material to be released into the environment.^[2]

Disclaimer: This document is intended as a guide and is not a substitute for a formal safety data sheet (SDS). Always refer to the most current SDS for **4-iodobenzyl alcohol** before use. All laboratory personnel should be trained in the proper handling of hazardous chemicals.

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